

Understanding the Molecule: Structural and Physicochemical Context

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Compound of Interest

Compound Name: *3-Bromo-1-methyl-5-phenyl-1H-pyrazole*

CAS No.: 1785580-89-3

Cat. No.: B592001

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3-Bromo-1-methyl-5-phenyl-1H-pyrazole is a substituted pyrazole. The pyrazole ring is a five-membered heterocycle with two adjacent nitrogen atoms. The solubility of pyrazole and its derivatives is significantly influenced by the nature of the substituents on the ring.^[1]

- **The Phenyl Group:** The presence of a phenyl group at the 5-position introduces a significant non-polar character to the molecule, which is expected to decrease its solubility in aqueous media.^[1]
- **The Bromo Group:** The bromo substituent at the 3-position adds to the molecular weight and can influence intermolecular interactions.
- **The Methyl Group:** The methyl group on the nitrogen atom is a small, non-polar substituent.

Overall, the molecular structure suggests that **3-Bromo-1-methyl-5-phenyl-1H-pyrazole** will likely exhibit poor water solubility.^[2] Conversely, it is anticipated to have good solubility in common organic solvents.^{[2][3]}

Table 1: Predicted Physicochemical Properties of Pyrazole Derivatives

Property	General Observation for Pyrazole Derivatives	Expected Trend for 3-Bromo-1-methyl-5-phenyl-1H-pyrazole
Aqueous Solubility	Generally low, decreases with increasing molecular weight and lipophilicity.[1][2]	Expected to be low due to the presence of the phenyl and bromo groups.
Organic Solvent Solubility	Generally high in solvents like acetone, ethanol, methanol, DMF, and dichloromethane.[1][2]	Expected to be soluble in a range of common organic solvents.
Temperature Dependence	Solubility in organic solvents typically increases with temperature.[2][3]	An increase in temperature is likely to enhance solubility.

Experimental Determination of Solubility: A Step-by-Step Protocol

The following protocols are designed to provide a robust framework for determining the solubility of **3-Bromo-1-methyl-5-phenyl-1H-pyrazole**.

Qualitative Solubility Assessment

This initial screening provides a rapid understanding of the compound's general solubility in a range of solvents.[4]

Materials:

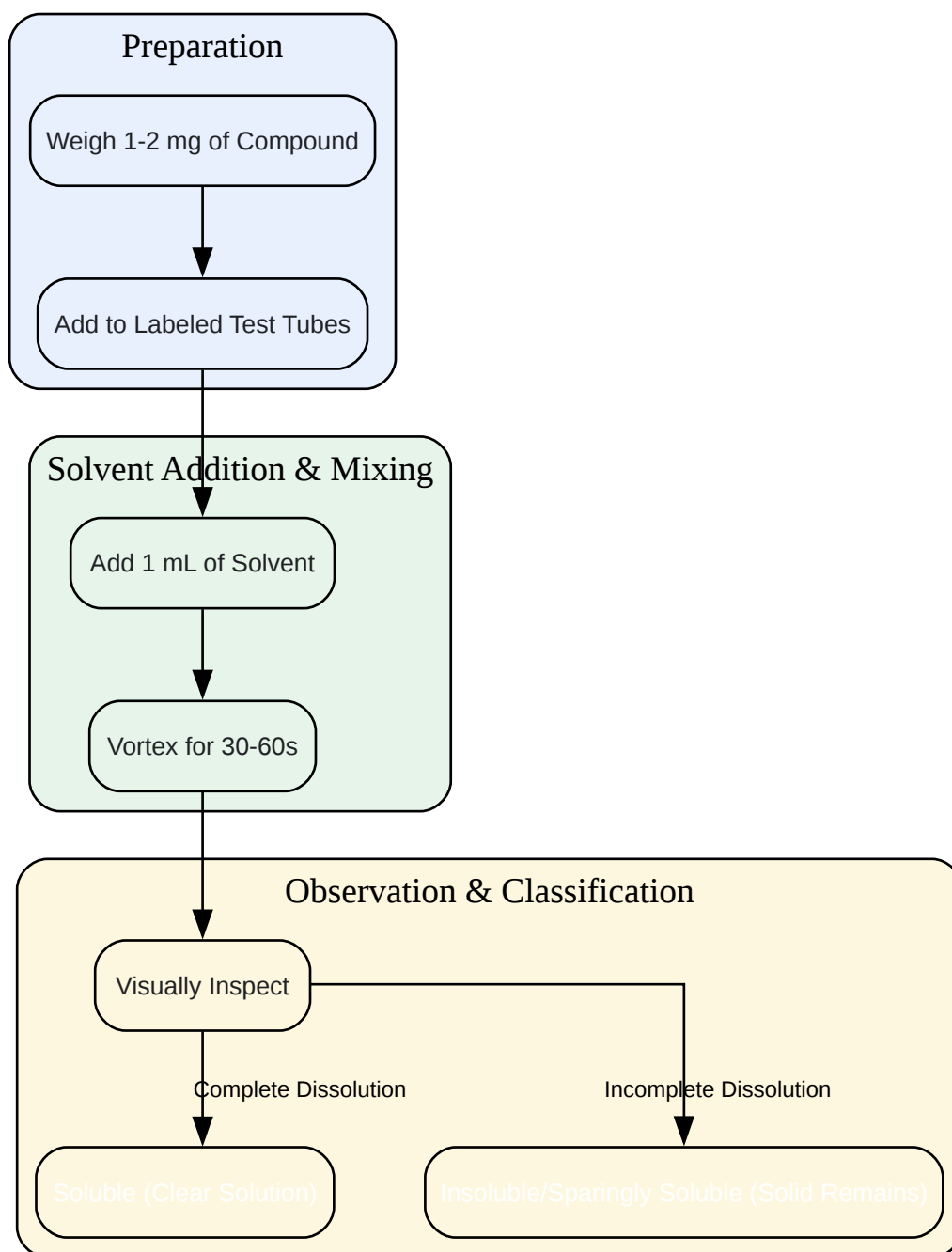
- **3-Bromo-1-methyl-5-phenyl-1H-pyrazole**
- Small test tubes or vials
- Vortex mixer
- A selection of solvents:

- Water (deionized)
- Methanol
- Ethanol
- Acetone
- Dichloromethane (DCM)
- Dimethylformamide (DMF)
- 5% w/v aqueous Sodium Hydroxide (NaOH)[5]
- 5% w/v aqueous Hydrochloric Acid (HCl)[5]

Procedure:

- Preparation: Add approximately 1-2 mg of **3-Bromo-1-methyl-5-phenyl-1H-pyrazole** to a series of labeled test tubes.
- Solvent Addition: Add 1 mL of a single solvent to each respective test tube.
- Mixing: Vigorously shake or vortex each tube for 30-60 seconds.
- Observation: Visually inspect for complete dissolution. If the compound dissolves, it is considered soluble. If a solid remains, it is considered insoluble or sparingly soluble.
- Acid/Base Testing: For the aqueous NaOH and HCl solutions, observe for any reaction or enhanced solubility, which could indicate the presence of acidic or basic functional groups.[5]

Diagram 1: Qualitative Solubility Testing Workflow



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Caption: Workflow for qualitative solubility assessment.

Quantitative Solubility Determination (Shake-Flask Method)

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound in a specific solvent.

Materials:

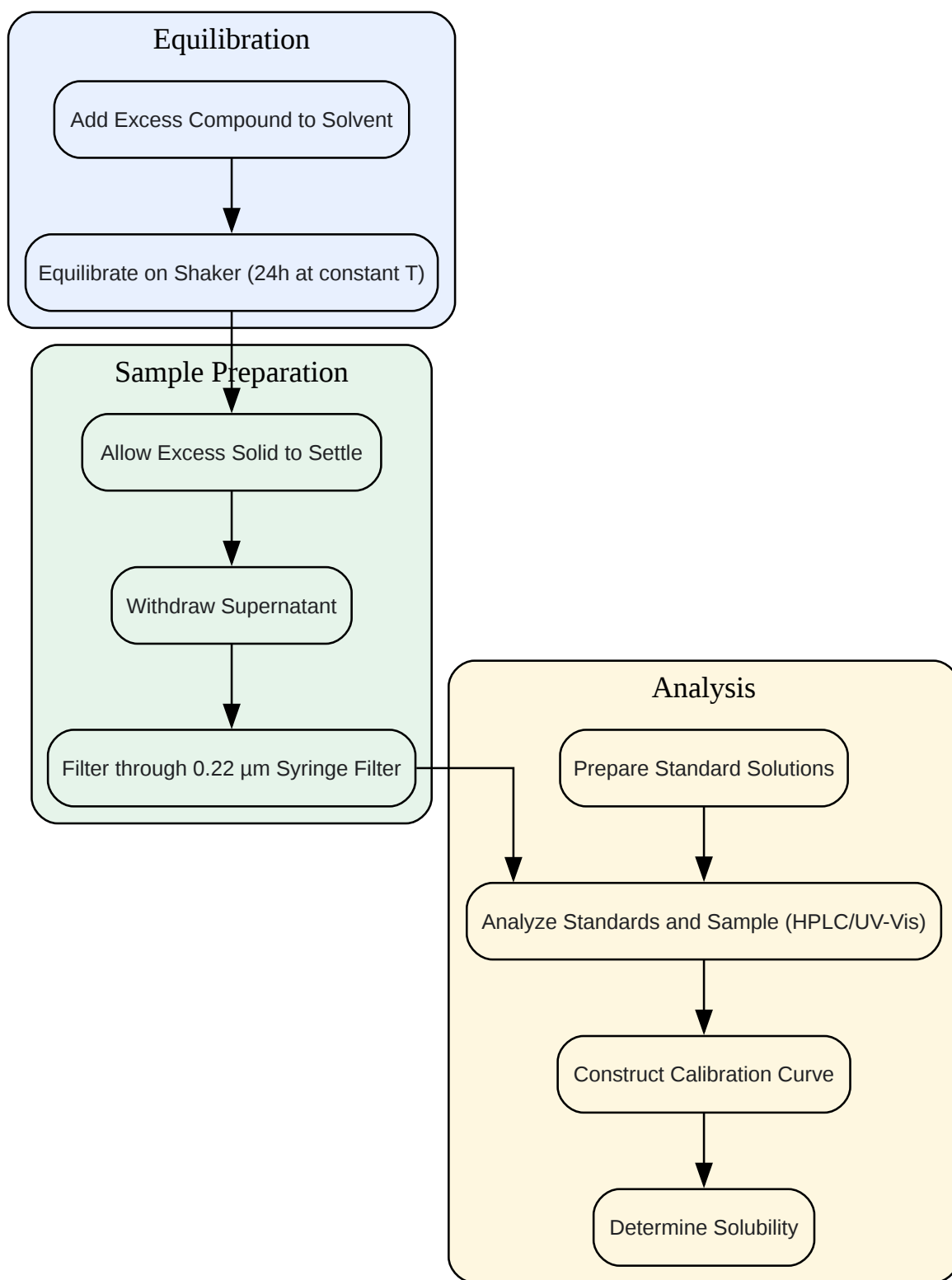
- **3-Bromo-1-methyl-5-phenyl-1H-pyrazole**
- Scintillation vials with screw caps
- Orbital shaker or rotator
- Thermostatically controlled environment (e.g., incubator)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer
- Syringe filters (0.22 μm)

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **3-Bromo-1-methyl-5-phenyl-1H-pyrazole** to a vial containing a known volume of the chosen solvent. The excess solid should be clearly visible.
 - Seal the vial and place it on an orbital shaker in a temperature-controlled environment (e.g., 25 °C).
 - Allow the mixture to equilibrate for at least 24 hours to ensure saturation.[6]
- Sample Collection and Preparation:
 - After equilibration, allow the vial to stand undisturbed for a short period to let the excess solid settle.
 - Carefully withdraw an aliquot of the supernatant using a syringe.

- Filter the aliquot through a 0.22 μm syringe filter into a clean vial to remove any undissolved solid.
- Analysis:
 - Prepare a series of standard solutions of **3-Bromo-1-methyl-5-phenyl-1H-pyrazole** of known concentrations in the same solvent.
 - Analyze the filtered saturated solution and the standard solutions using a suitable analytical method (e.g., HPLC, UV-Vis).
 - Construct a calibration curve from the standard solutions.
 - Determine the concentration of the saturated solution from the calibration curve. This concentration represents the solubility of the compound.

Diagram 2: Quantitative Solubility Determination Workflow



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Caption: Shake-flask method for quantitative solubility determination.

Data Presentation and Interpretation

The results of the quantitative solubility determination should be presented in a clear and concise table.

Table 2: Example of Solubility Data Presentation

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mol/L)
Water	25		
Methanol	25		
Ethanol	25		
Acetone	25		
Dichloromethane	25		
Dimethylformamide	25		

The interpretation of this data is crucial for various applications. For instance, in drug development, poor aqueous solubility can hinder bioavailability. In chemical synthesis, understanding solubility is key to choosing appropriate reaction and purification solvents.^[3]

Strategies to Enhance Solubility

If the aqueous solubility of **3-Bromo-1-methyl-5-phenyl-1H-pyrazole** is found to be a limiting factor, several strategies can be employed to improve it:^[2]

- Co-solvents: Using a mixture of water and a water-miscible organic solvent like ethanol or DMSO can significantly increase solubility.^[2]
- pH Adjustment: If the compound has ionizable groups, adjusting the pH of the aqueous medium can lead to the formation of more soluble salts.^[2]
- Formulation Strategies: For pharmaceutical applications, techniques such as creating amorphous solid dispersions or using cyclodextrins can enhance aqueous solubility.

Conclusion

While specific, publicly available solubility data for **3-Bromo-1-methyl-5-phenyl-1H-pyrazole** is scarce, a thorough understanding of its chemical structure allows for educated predictions of its solubility behavior. This guide provides a robust experimental framework for researchers to empirically determine its solubility in various solvents. The detailed protocols for both qualitative and quantitative assessment, coupled with strategies for solubility enhancement, offer a comprehensive resource for scientists and professionals working with this compound. Accurate solubility data is a cornerstone of successful research and development, enabling informed decisions in process chemistry, formulation development, and biological testing.

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